

physicochemical properties of Tetrahydromyrcenol

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Compound of Interest

Compound Name: *Tetrahydromyrcenol*

Cat. No.: *B1206841*

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An In-depth Technical Guide to the Physicochemical Properties of **Tetrahydromyrcenol**

Introduction

Tetrahydromyrcenol, systematically known as 2,6-dimethyloctan-2-ol, is a saturated monoterpenoid alcohol. It is a widely utilized synthetic fragrance ingredient, prized for its fresh, powerful, and stable citrus-lime aroma with floral and lavender undertones.^{[1][2]} Its chemical stability and pleasant scent profile make it a staple in the formulation of a vast array of consumer products, including fine fragrances, personal care items like soaps and shampoos, and household cleaners.^{[2][3][4]} This document provides a comprehensive overview of the core physicochemical properties of **Tetrahydromyrcenol**, intended for researchers, chemists, and professionals in the fragrance and drug development industries. Understanding these properties is critical for formulation, quality control, safety assessment, and exploring new applications.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Tetrahydromyrcenol** are summarized below. The data has been compiled from various sources, and ranges are provided where values may vary based on purity and measurement conditions.

Table 1: General and Chemical Properties of **Tetrahydromyrcenol**

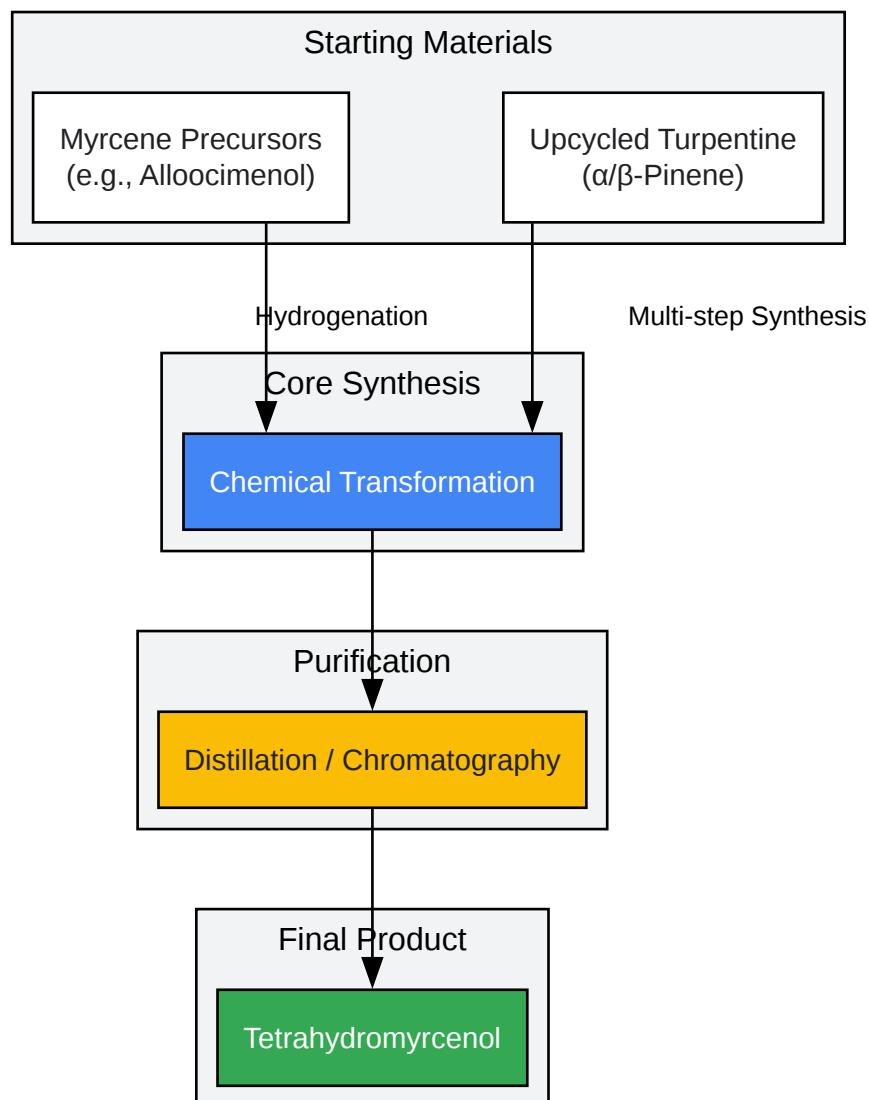
Property	Value	Source(s)
IUPAC Name	2,6-dimethyloctan-2-ol	[5]
Synonyms	Tetrahydromycenol, 2,6-Dimethyl-2-octanol, Tetrahydromugol	[5]
CAS Number	18479-57-7	[1] [5]
EINECS Number	242-361-9	[1] [5]
Molecular Formula	C ₁₀ H ₂₂ O	[1] [2] [5]
Molecular Weight	158.28 g/mol	[2] [5]
Appearance	Colorless, clear liquid	[1] [2] [3]
Odor Profile	Fresh citrus (lime), floral, lavender facets	[2] [3] [6]

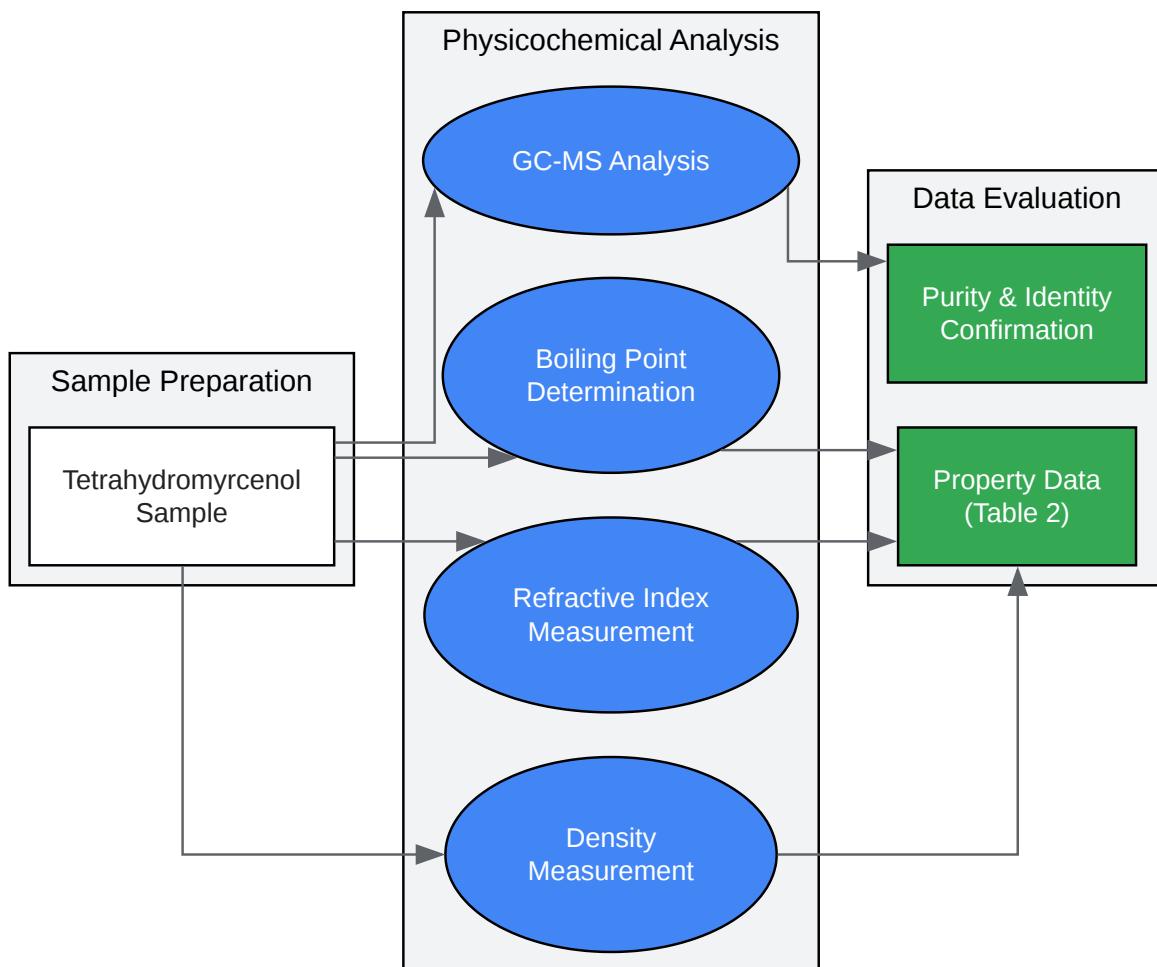
Table 2: Quantitative Physicochemical Data for **Tetrahydromycenol**

Property	Value(s)	Conditions	Source(s)
Density	0.824 - 0.835 g/cm ³	@ 20°C	[1]
0.822 - 0.830 g/cm ³	@ 20°C	[3][4]	
0.821 - 0.829 g/cm ³	@ 25°C	[3][4]	
Boiling Point	197–201 °C	@ 760 Torr (Atmospheric Pressure)	[2]
84.5 °C	@ 10 Torr	[7]	
Melting Point	-1.5 °C	[2]	
Flash Point	72 °C (161.6 °F)	Closed Cup	[1][6]
85 °C	[2]		
Refractive Index	1.431 - 1.438	@ 20°C	[1]
1.432 - 1.437	@ 20°C	[3][4]	
Vapor Pressure	0.0718 mmHg (9.57 Pa)	@ 20°C	[1]
Solubility	Soluble in alcohols	[2]	
Log P (Octanol/Water)	3.56	[1]	
Biodegradability	Readily biodegradable (72% in 28 days)	OECD 301D	[8]

Synthesis and Manufacturing Overview

Tetrahydromyrcenol is primarily produced through chemical synthesis. One common industrial route involves the hydrogenation of myrcene-derived precursors like alloocimene isomers.^[9] Another approach utilizes the reductive ring-opening of cyclic ethers.^[9] More recently, sustainable methods have been developed that employ upcycled turpentine, a byproduct of the paper industry. In this process, α -pinene and β -pinene are extracted from turpentine and serve as the starting materials for the chemical synthesis of **Tetrahydromyrcenol**.^[6]



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